

# **Application Notes: Spectrophotometric Determination of Iron Using Tiron**

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Compound of Interest		
Compound Name:	Tiron	
Cat. No.:	B1586280	Get Quote

#### Introduction

**Tiron** (4,5-dihydroxy-1,3-benzenedisulfonic acid, disodium salt) is a highly effective chelating agent for the sensitive and selective colorimetric determination of iron(III) ions in aqueous solutions.[1][2] This method is predicated on the formation of stable, colored complexes between **Tiron** and Fe(III). The stoichiometry and the color of the resulting complex are highly dependent on the pH of the solution, which in turn dictates the wavelength of maximum absorbance ( $\lambda$ max).[1][3] This variability allows for procedural adjustments to suit different sample matrices and concentration ranges. The intensity of the color produced is directly proportional to the concentration of iron(III), enabling quantitative analysis via spectrophotometry.[1]

The solution chemistry of the Fe(III)-**Tiron** system is complex and influenced by both pH and the ligand-to-metal molar ratio.[3] Three distinct coordination compounds can be identified in aqueous solutions at different pH levels:

- At an acidic pH (approximately 1-4), a blue 1:1 (Fe:Tiron) complex is formed.[1]
- In the pH range of 5-7, a violet 1:2 complex is predominant.[1]
- Under alkaline conditions (pH > 7), a red 1:3 complex is formed.[1]

These complexes exhibit different maximum absorbance wavelengths ( $\lambda$ max), which are critical for spectrophotometric measurements.[1]



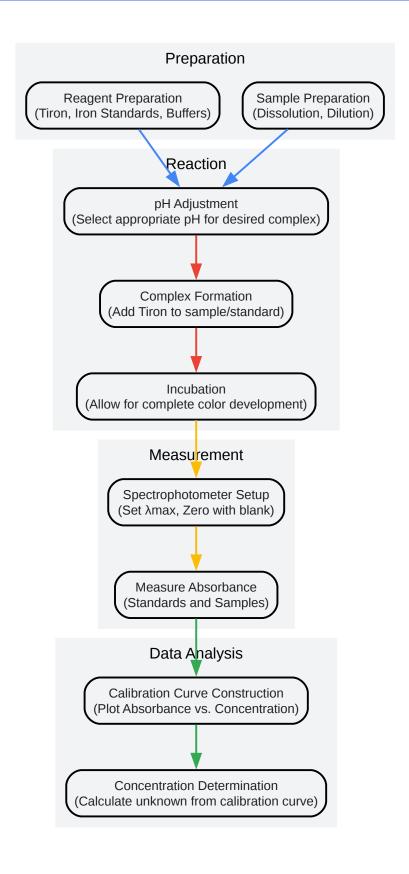
Data Presentation: Quantitative Parameters

The following table summarizes the key quantitative parameters for the spectrophotometric determination of iron using **Tiron**. It is important to note that the specific molar absorptivity, linear range, and limit of detection will vary depending on the experimental conditions, such as the chosen pH and the instrumentation used.[1]

Parameter	Value	Notes
pH-Dependent Fe(III):Tiron Complexes & λmax		
pH Range 1-4	1:1 Stoichiometry, Blue Complex, λmax ~635-680 nm	[1][4]
pH Range 5-7	1:2 Stoichiometry, Violet Complex, λmax ~562 nm	[1]
pH > 7	1:3 Stoichiometry, Red Complex, λmax ~480 nm	[1]
Analytical Performance (Example Method)		
Molar Absorption Coefficient	6.0×10 <sup>5</sup> L/mol·cm	At λmax = 665 nm in a slightly acidic solution.[5]
Linearity Range	0.02–70.00 mg/L	[5]
Limit of Detection (LOD)	1 μg/L	[5]
Sandell's Sensitivity	10 ng/cm²	[5]
Stoichiometric Composition (Chelate)	2:3 (Fe(III):Tiron)	In a slightly acidic aqueous solution.[5]
Stability	Absorbance remains stable for over 24 hours.	[5]

Experimental Workflow Diagram





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Caption: Workflow for spectrophotometric iron analysis using **Tiron**.



## **Protocols: Detailed Methodologies**

This section provides a detailed protocol for the spectrophotometric determination of iron(III) using **Tiron**. The specific pH and corresponding  $\lambda$ max should be chosen based on the expected iron concentration and potential interferences.

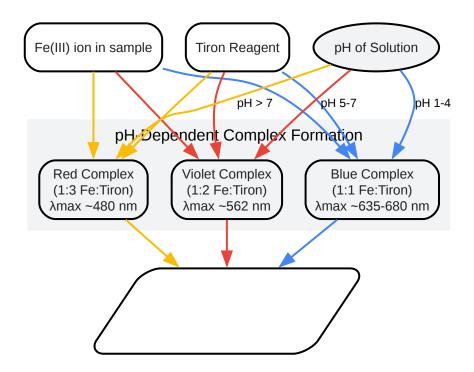
- 1. Materials and Reagents
- **Tiron** (4,5-dihydroxy-1,3-benzenedisulfonic acid, disodium salt), analytical reagent grade.
- Iron(III) stock solution (e.g., 1000 mg/L): Prepare by dissolving a known mass of ferric chloride (FeCl<sub>3</sub>) or ammonium iron(III) sulfate (NH<sub>4</sub>Fe(SO<sub>4</sub>)<sub>2</sub>·12H<sub>2</sub>O) in deionized water containing a small amount of acid (e.g., HCl or H<sub>2</sub>SO<sub>4</sub>) to prevent hydrolysis.
- Buffer solutions: Prepare appropriate buffer solutions to maintain the desired pH for complex formation (e.g., acetate buffer for pH 3.6-5.6, borate buffer for pH > 7).
- Deionized water.
- 2. Preparation of Solutions
- **Tiron** Reagent Solution (e.g., 10 mM): Dissolve an appropriate amount of **Tiron** in deionized water. This solution should be stored in a dark bottle to protect it from light.[1]
- Working Iron(III) Standard Solutions: Prepare a series of standard solutions with known concentrations of Fe(III) by diluting the stock solution with deionized water. The concentration range should be selected to encompass the expected concentration of the unknown samples.[1]
- 3. Sample Preparation
- If the sample is a solid, dissolve it in a suitable solvent and dilute it with deionized water as necessary.
- For samples containing iron(II), an oxidation step (e.g., with hydrogen peroxide) may be necessary to convert Fe(II) to Fe(III) for total iron determination.
- 4. Experimental Procedure



- pH Adjustment and Complex Formation:
  - Pipette a known volume of the sample or standard solution into a volumetric flask.
  - Add the appropriate buffer solution to adjust the pH to the desired level for the specific Fe(III)-Tiron complex to be formed.
  - Add an excess of the **Tiron** reagent solution to ensure complete complexation of the Fe(III) ions.[1]
  - Dilute the solution to the final volume with deionized water and mix thoroughly.
  - Allow the solution to stand for a sufficient time (e.g., 10-15 minutes) to ensure complete color development.[1]
- Spectrophotometric Measurement:
  - Set the spectrophotometer to the wavelength of maximum absorbance (λmax)
     corresponding to the Fe(III)-Tiron complex formed at the chosen pH.[1]
  - Use a reagent blank (containing all components except the iron standard or sample) to zero the spectrophotometer.[1]
  - Measure the absorbance of each standard solution and the sample solution.
- 5. Data Analysis
- Calibration Curve:
  - Plot a graph of absorbance versus the concentration of the iron(III) standards.
  - A linear relationship should be observed within a certain concentration range, following the Beer-Lambert law.[1]
- Determination of Unknown Concentration:
  - Use the absorbance of the unknown sample and the calibration curve to determine the concentration of iron(III) in the sample.[1]



#### Signaling Pathway/Logical Relationship Diagram



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Caption: pH-dependent formation of Fe(III)-Tiron complexes for analysis.

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